

Technical Guide: Physicochemical Profiling & Handling of (6-Chloroquinolin-2-yl)methanamine

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Compound of Interest

Compound Name: (6-Chloroquinolin-2-yl)methanamine

Cat. No.: B8688088

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Executive Summary & Molecular Identity[1]

(6-Chloroquinolin-2-yl)methanamine (CAS: 324776-69-8) is a critical bicyclic heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors, antimalarial agents, and diverse pharmacophores requiring a rigid quinoline scaffold with a basic exocyclic amine handle.

As a Senior Application Scientist, I emphasize that while this compound serves as a robust intermediate, its physicochemical behavior is dominated by the interplay between the electron-withdrawing chlorine at the C6 position and the basic primary amine at the C2 position. This guide provides a self-validating framework for characterizing and utilizing this molecule in high-integrity research environments.

Molecular Architecture

The molecule consists of a planar quinoline ring system substituted with a chlorine atom at position 6 and a methanamine group at position 2.

Table 1: Core Identity & Calculated Properties

Property	Value / Description	Notes
IUPAC Name	1-(6-Chloroquinolin-2-yl)methanamine	Monoisotopic Mass: 192.05 g/mol
CAS Number	324776-69-8	
Molecular Formula	C ₁₀ H ₉ ClN ₂	
Molecular Weight	192.64 g/mol	
SMILES	<chem>Clc1ccc2nc(CN)ccc2c1</chem>	
Appearance	Off-white to pale yellow solid	Oxidation of amine may darken color over time. [1] [2]
Predicted LogP	1.8 – 2.2	Lipophilic scaffold, modulated by ionization.
Predicted pKa (Base)	~9.2 (Aliphatic Amine)	Protonation site 1 (Dominant at physiological pH).
Predicted pKa (Acid)	~3.8 (Quinoline Nitrogen)	Protonation site 2 (Very weak base due to 6-Cl).
H-Bond Donors	1 (Primary Amine)	
H-Bond Acceptors	2 (Quinoline N, Amine N)	

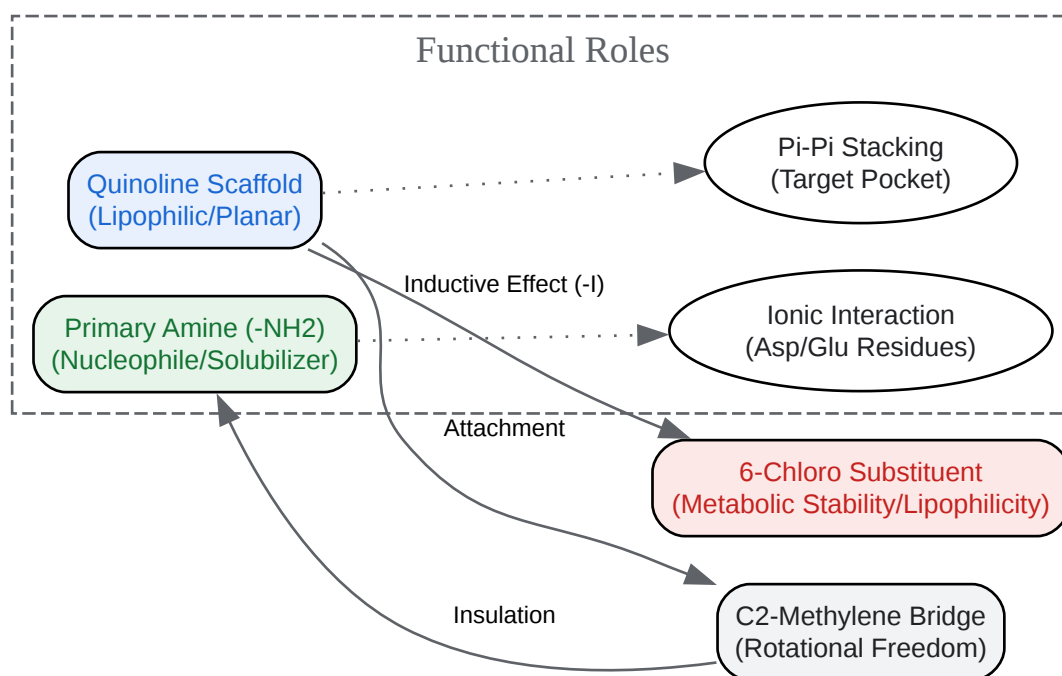
Structural & Electronic Analysis

Understanding the electronic distribution is vital for predicting reactivity and solubility.

- The Quinoline Core:** The aromatic system acts as a lipophilic anchor. The nitrogen atom in the ring (N1) is typically basic (pKa ~4.9 in unsubstituted quinoline), but the 6-Chloro substituent exerts a negative inductive effect (-I), reducing the electron density on the ring nitrogen and lowering its pKa to approximately 3.8–4.0.
- The Methanamine Tail:** The exocyclic methylene group (-CH₂-) insulates the primary amine (-NH₂) from the aromatic system's resonance, maintaining its aliphatic basicity (pKa ~9.2). This creates a zwitterionic potential in synthesis; at neutral pH, the primary amine is

protonated (cationic), significantly enhancing aqueous solubility compared to the neutral free base.

Pharmacophore Visualization (DOT Diagram)



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Caption: Structural decomposition highlighting the lipophilic core, electronic modulation by chlorine, and the key binding interactions of the amine tail.

Experimental Characterization Protocols

Since specific literature values for this intermediate can vary by batch and synthesis method, self-validation is required. Below are the standard operating procedures (SOPs) for characterizing this specific compound.

pKa Determination (Potentiometric Titration)

Objective: To determine the ionization constants of the aliphatic amine and the quinoline nitrogen.

Methodology:

- Preparation: Dissolve 5 mg of **(6-Chloroquinolin-2-yl)methanamine** in 20 mL of a 0.1 M KCl solution (ionic strength adjustor). If solubility is poor, use a co-solvent method (methanol/water ratios: 10%, 20%, 30%) and extrapolate to 0% organic solvent (Yasuda-Shedlovsky extrapolation).
- Titration: Titrate with 0.1 M HCl to fully protonate both sites (starting pH ~2), then back-titrate with 0.1 M KOH under inert gas (N₂ or Ar) to prevent carbonate formation.
- Data Analysis: Plot pH vs. Volume of titrant. Look for two inflection points:
 - Inflection 1 (pH ~3.8): Deprotonation of the Quinolinium ion.
 - Inflection 2 (pH ~9.2): Deprotonation of the Ammonium ion.

Solubility Profiling (Thermodynamic)

Objective: To establish the saturation solubility in biologically relevant buffers.

Protocol:

- Buffer Selection: Prepare phosphate buffers at pH 2.0, 7.4, and 10.0.
- Saturation: Add excess solid compound to 2 mL of each buffer in glass vials.
- Equilibration: Shake at 25°C for 24 hours.
- Filtration: Filter supernatant through a 0.45 µm PVDF filter (low binding).
- Quantification: Analyze via HPLC-UV (Detection at 254 nm).

Expected Results:

- pH 2.0: High solubility (>5 mg/mL) due to di-cationic species.
- pH 7.4: Moderate solubility (mono-cationic).
- pH 10.0: Low solubility (<0.1 mg/mL) as the neutral free base precipitates.

Synthesis & Handling Logic

Synthetic Utility

This amine is a potent nucleophile. In drug discovery, it is frequently coupled with:

- Acyl Chlorides/Carboxylic Acids: To form amides (Peptide coupling conditions: HATU/DIPEA).
- Sulfonyl Chlorides: To form sulfonamides.
- Aldehydes: To form secondary amines via reductive amination ($\text{NaBH}(\text{OAc})_3$).

Stability & Storage

- Oxidation Sensitivity: Primary benzylic-type amines are susceptible to air oxidation to imines or aldehydes over prolonged exposure.
- Carbonate Formation: As a strong base, it readily absorbs atmospheric CO_2 to form carbamates or carbonate salts.
- Recommendation: Store under Argon at -20°C . If the solid turns yellow/orange, recrystallize from Ethanol/Hexane.

Spectroscopic Identification

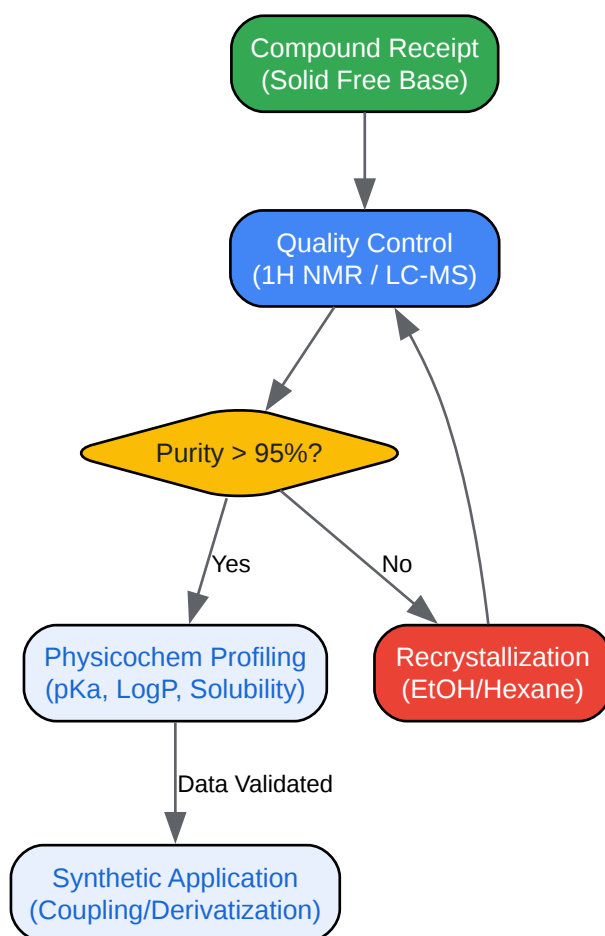
Use these diagnostic signals to validate the identity of your batch.

^1H NMR (400 MHz, DMSO-d_6):

- Quinoline Protons: A set of 5 aromatic protons. The proton at C5 (ortho to Cl) and C7/C8 will show characteristic splitting (doublets/dd). Look for the downfield shift of the C4 proton (~ 8.3 ppm).
- Methylene ($-\text{CH}_2-$): A sharp singlet (or doublet if protonated) around δ 4.0 – 4.2 ppm.
- Amine ($-\text{NH}_2$): Broad singlet, typically exchangeable with D_2O , around δ 2.0 – 3.0 ppm (shifts downfield to ~ 8.5 ppm if isolated as HCl salt).

Workflow Visualization

The following diagram outlines the logical flow for processing this compound from receipt to validated application.



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Caption: Operational workflow ensuring compound integrity before experimental use.

Safety & Toxicology (HSE)

Hazard Classification:

- Skin Irritation (Category 2): H315[3]
- Eye Irritation (Category 2A): H319[3]

- STOT-SE (Respiratory): H335

Handling Protocol: Always handle within a chemical fume hood. The lipophilic nature of the quinoline ring facilitates skin absorption, while the amine functionality is a mucous membrane irritant.

- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Spill: Neutralize with weak acid (citric acid) before absorbing on inert material.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69163, 6-Chloroquinoline. Retrieved from [\[Link\]](#) (Grounding for Quinoline scaffold properties).

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Sources

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